

Technical Guide: Physical Properties of 2-Bromo-5-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name:	2-Bromo-5-(trifluoromethoxy)phenol
Cat. No.:	B1341764

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Bromo-5-(trifluoromethoxy)phenol**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The unique substitution pattern, featuring a bromine atom and a trifluoromethoxy group, imparts specific characteristics relevant to its application in organic synthesis and medicinal chemistry.

Core Physical Properties

The following table summarizes the key physical and chemical identifiers for **2-Bromo-5-(trifluoromethoxy)phenol**. It is crucial to distinguish this compound from the similarly named 2-Bromo-5-(trifluoromethyl)phenol, as their properties differ.

Property	Value	Source(s)
Chemical Name	2-Bromo-5-(trifluoromethoxy)phenol	N/A
CAS Number	205371-26-2	[1] [2] [3] [4] [5]
Molecular Formula	C ₇ H ₄ BrF ₃ O ₂	[3] [4] [6]
Molecular Weight	257.01 g/mol	[3] [4] [6]
Appearance	Colorless to light orange to yellow clear liquid	[3]
Boiling Point	209.9°C at 760 mmHg	[7] [8]
Density	1.74 g/cm ³	[1] [2]
Refractive Index	n _{20/D} 1.4815	[1] [6]
pKa (Predicted)	7.29 ± 0.10	[1]
Melting Point	Data not available	N/A
Solubility	Data not available	N/A

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Bromo-5-(trifluoromethoxy)phenol** are not readily available in the public domain. However, standard methodologies for characterizing phenols can be applied.

Determination of Boiling Point

The boiling point of a liquid is determined when its vapor pressure equals the atmospheric pressure. A common laboratory method involves distillation.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: The liquid sample of **2-Bromo-5-(trifluoromethoxy)phenol** is placed in the round-bottom flask with boiling chips to ensure smooth boiling.

- Heating: The flask is gently heated.
- Temperature Reading: The temperature is recorded when the liquid is boiling, and the vapor condensate is dripping into the condenser at a steady rate. This temperature is the boiling point at the recorded atmospheric pressure.

Determination of Density

Density is the mass per unit volume of a substance.

- Mass Measurement: A known volume of the liquid, precisely measured using a pycnometer or a calibrated volumetric flask, is weighed on an analytical balance.
- Calculation: The density is calculated by dividing the mass of the liquid by its volume. The temperature at which the measurement is taken should be recorded as density is temperature-dependent.

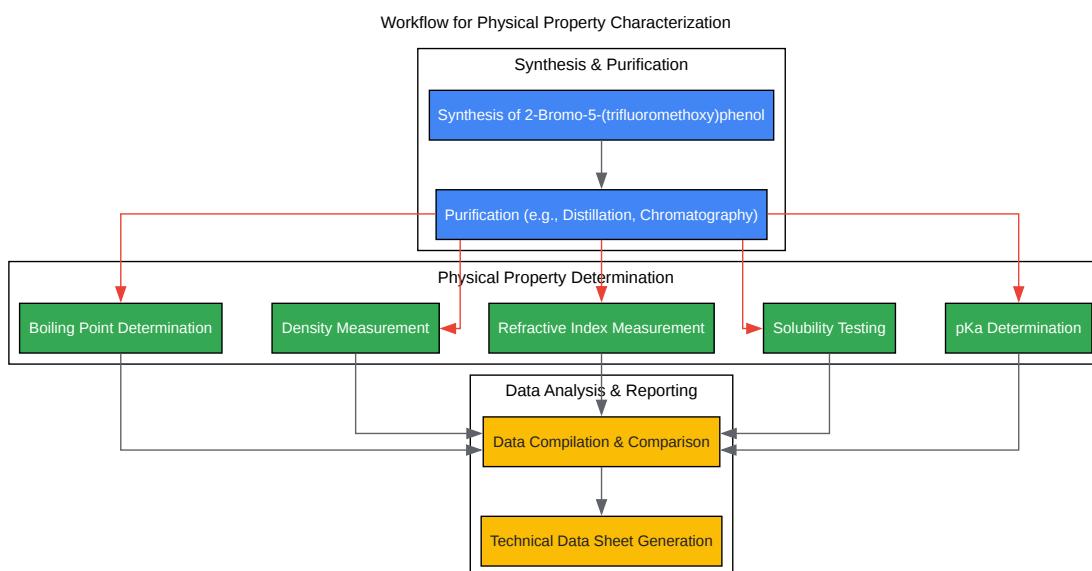
Determination of Refractive Index

The refractive index is a measure of how much light bends when it passes through the substance. It is a characteristic property of a pure compound.

- Instrumentation: An Abbe refractometer is commonly used for this measurement.
- Calibration: The refractometer is calibrated using a standard of known refractive index.
- Sample Application: A few drops of the liquid sample are placed on the prism of the refractometer.
- Measurement: The refractive index is read from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent (typically at 20°C).

Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of a chemical substance like **2-Bromo-5-(trifluoromethoxy)phenol**.



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Caption: General workflow for the synthesis, purification, and physical characterization of a chemical compound.

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